

BI-1910 solubility and formulation for lab use

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Compound of Interest

Compound Name: BI-1910

Cat. No.: B15604077

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BI-1910 Technical Support Center

Disclaimer: Specific solubility and formulation data for **BI-1910**, a monoclonal antibody under clinical development, are not publicly available. The following information is based on general best practices for handling monoclonal antibodies in a laboratory setting and should be adapted as needed. It is highly recommended to consult any available product-specific datasheets or contact the provider for detailed instructions.

Frequently Asked Questions (FAQs)

Q1: What is **BI-1910** and what is its mechanism of action?

A1: **BI-1910** is an agonistic human monoclonal antibody that targets the Tumor Necrosis Factor Receptor 2 (TNFR2).^{[1][2][3][4]} It is designed to stimulate T cells and enhance the activation of both CD4+ and CD8+ T cells.^[2] Unlike some other TNFR2 antibodies, **BI-1910** does not block the interaction between TNFR2 and its ligand, TNF- α .^[1] In preclinical studies, **BI-1910** has demonstrated anti-tumor activity by promoting an immune response against cancer cells.^[5]

Q2: What is the clinical application of **BI-1910**?

A2: **BI-1910** is being investigated in Phase 1/2a clinical trials for the treatment of advanced solid tumors, both as a single agent and in combination with the anti-PD-1 therapy pembrolizumab.^{[1][6][7][8]} The development of the **BI-1910** program has been paused to focus on other lead candidates.^{[3][4][9]}

Q3: How is **BI-1910** administered in clinical trials?

A3: In clinical settings, **BI-1910** is administered as an intravenous (IV) infusion.[\[1\]](#)[\[3\]](#)

Q4: Is there specific information on the solubility of **BI-1910** in common laboratory solvents?

A4: As of now, specific solubility data for **BI-1910** in solvents like DMSO, ethanol, or various buffers has not been made publicly available. For laboratory use, monoclonal antibodies are typically supplied in a lyophilized form or as a stock solution in a buffered aqueous solution.

Q5: What are the general recommendations for storing **BI-1910**?

A5: While specific storage conditions for **BI-1910** are not available, therapeutic monoclonal antibodies are generally stored at 2-8°C for short-term use and frozen at -20°C or -80°C for long-term storage. It is crucial to avoid repeated freeze-thaw cycles, which can lead to antibody degradation and loss of activity. Aliquoting the antibody into smaller, single-use volumes is highly recommended.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Precipitate formation upon reconstitution or dilution	- Incorrect buffer pH or ionic strength.- High antibody concentration.- Contamination.	- Ensure the reconstitution buffer is at the correct pH and ionic strength as recommended for similar antibodies (typically physiological pH).- Try reconstituting at a lower concentration.- Centrifuge the solution to pellet the precipitate and carefully transfer the supernatant. Consider sterile filtering the solution.- Visually inspect for signs of contamination.
Loss of activity in functional assays	- Improper storage (e.g., repeated freeze-thaw cycles).- Incorrect formulation for the specific assay.- Adsorption to plasticware.	- Always use fresh aliquots for experiments.- Ensure the buffer used for dilution is compatible with the assay and does not contain interfering substances.- Use low-protein-binding tubes and pipette tips.- Include a carrier protein like bovine serum albumin (BSA) at 0.1% to 1% in the dilution buffer to prevent adsorption.
Inconsistent results between experiments	- Inaccurate pipetting.- Variability in antibody concentration between aliquots.- Degradation of the antibody over time.	- Calibrate pipettes regularly.- Gently mix the antibody solution before aliquoting and before use in an experiment.- Use a consistent lot of the antibody and other reagents.- Perform quality control checks on the antibody at regular intervals.

Experimental Protocols

Protocol 1: Reconstitution of a Lyophilized Monoclonal Antibody (General Protocol)

This protocol provides a general procedure for reconstituting a lyophilized antibody like **BI-1910**. Always refer to the manufacturer's specific instructions if available.

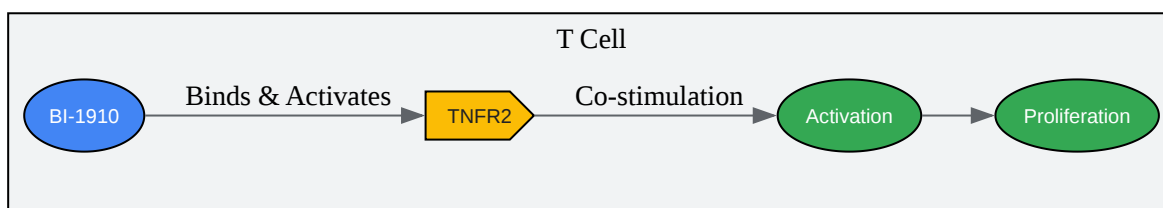
- Preparation:
 - Allow the lyophilized antibody vial to equilibrate to room temperature before opening to prevent condensation.
 - Prepare the recommended reconstitution buffer (e.g., sterile Phosphate Buffered Saline (PBS), pH 7.4). Ensure the buffer is at room temperature.
- Reconstitution:
 - Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
 - Carefully open the vial and add the specified volume of the reconstitution buffer to achieve the desired final concentration (e.g., 1 mg/mL).
 - Gently swirl the vial or pipette the solution up and down slowly to dissolve the powder. Avoid vigorous shaking or vortexing as this can cause denaturation and aggregation.
- Storage:
 - Let the reconstituted antibody stand for 20-30 minutes at room temperature to allow for complete dissolution.
 - For short-term storage (1-2 weeks), store at 2-8°C.
 - For long-term storage, aliquot the reconstituted antibody into single-use, low-protein-binding microcentrifuge tubes and store at -20°C or -80°C.

Protocol 2: Formulation for In Vitro Cell-Based Assays (General Protocol)

- Preparation of Stock Solution:

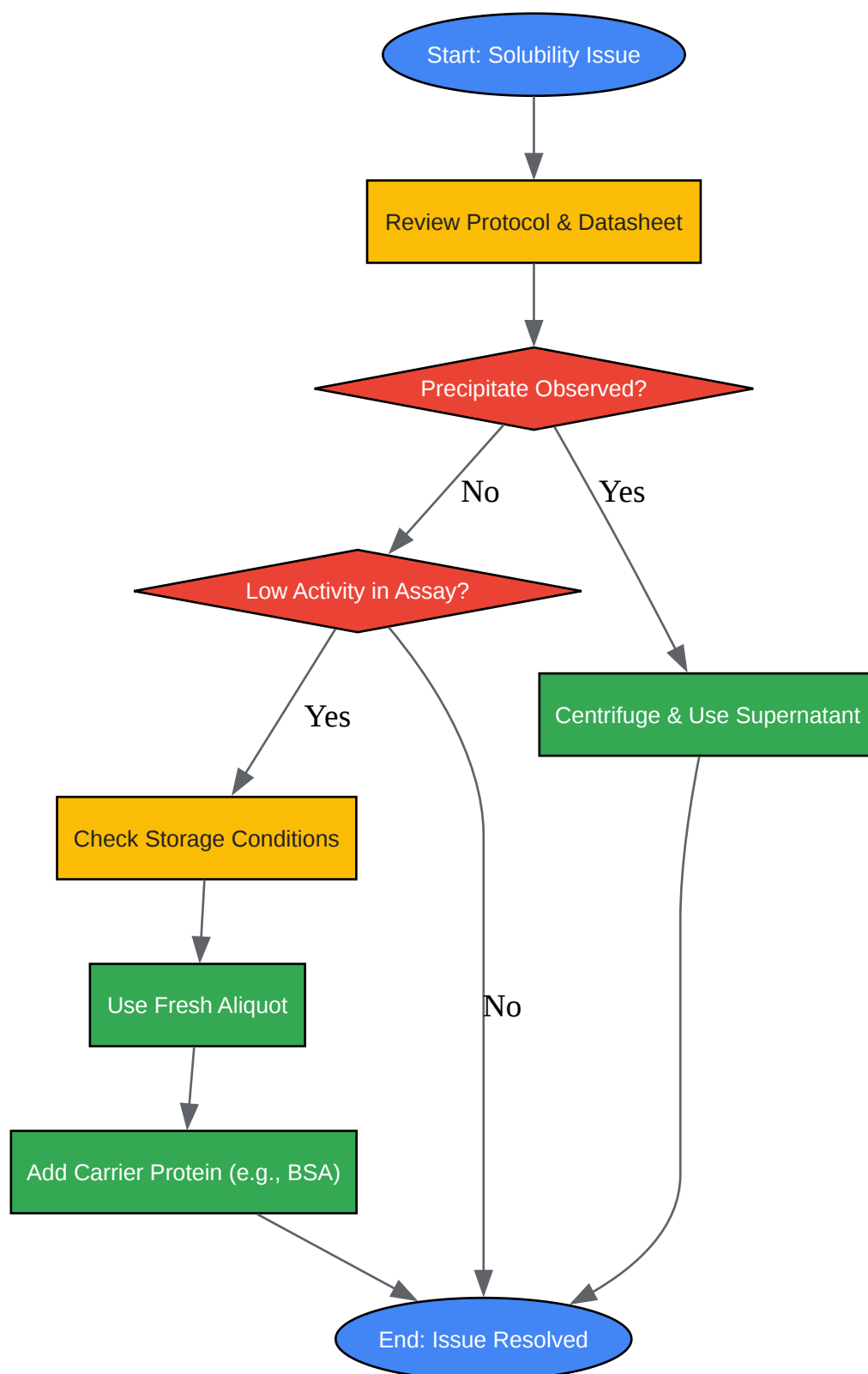
- Thaw a frozen aliquot of the reconstituted **BI-1910** stock solution on ice.
- Gently mix the solution by flicking the tube.
- Dilution to Working Concentration:
 - Prepare the required volume of cell culture medium or assay buffer. To prevent non-specific binding, it is often recommended to add a carrier protein like BSA to a final concentration of 0.1%.
 - Calculate the volume of the antibody stock solution needed to achieve the final desired working concentration.
 - Add the calculated volume of the antibody stock to the cell culture medium or assay buffer and mix gently by inverting the tube or pipetting slowly.
- Application:
 - Use the freshly prepared working solution immediately in your cell-based assay.

Visualizations



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Caption: Simplified signaling pathway of **BI-1910** agonizing TNFR2 on T cells.



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Caption: Troubleshooting workflow for common **BI-1910** solubility and activity issues.

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